

2-bromobutanal ICH M7 classification

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Compound Focus: 2-Bromobutanal

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ICH M7 Classification Framework

The ICH M7 guideline categorizes impurities into five classes based on their mutagenic and carcinogenic potential [1]. The following table outlines these classes and how they are typically applied to alkyl halides:

Class	Definition	Typical Implication for Alkyl Halides
Class 1	Known mutagenic carcinogens	Known mutagenic carcinogens; high risk, requires strict control [1].
Class 2	Known mutagens with unknown carcinogenic potential	Known mutagens with unknown carcinogenic potential; treated as high risk [1].
Class 3	Alerting structures, no mutagenicity data	Alerting structures with no mutagenicity data; signals positive (Q)SAR prediction, treated as potential genotoxic impurity (PGI) [1].
Class 4	Alerting structures, sufficient data to demonstrate lack of mutagenicity	N/A (Not mentioned in available search results for alkyl halides)
Class 5	No structural alerts for mutagenicity	No structural alerts; may be considered non-genotoxic if sufficient data exists [1].

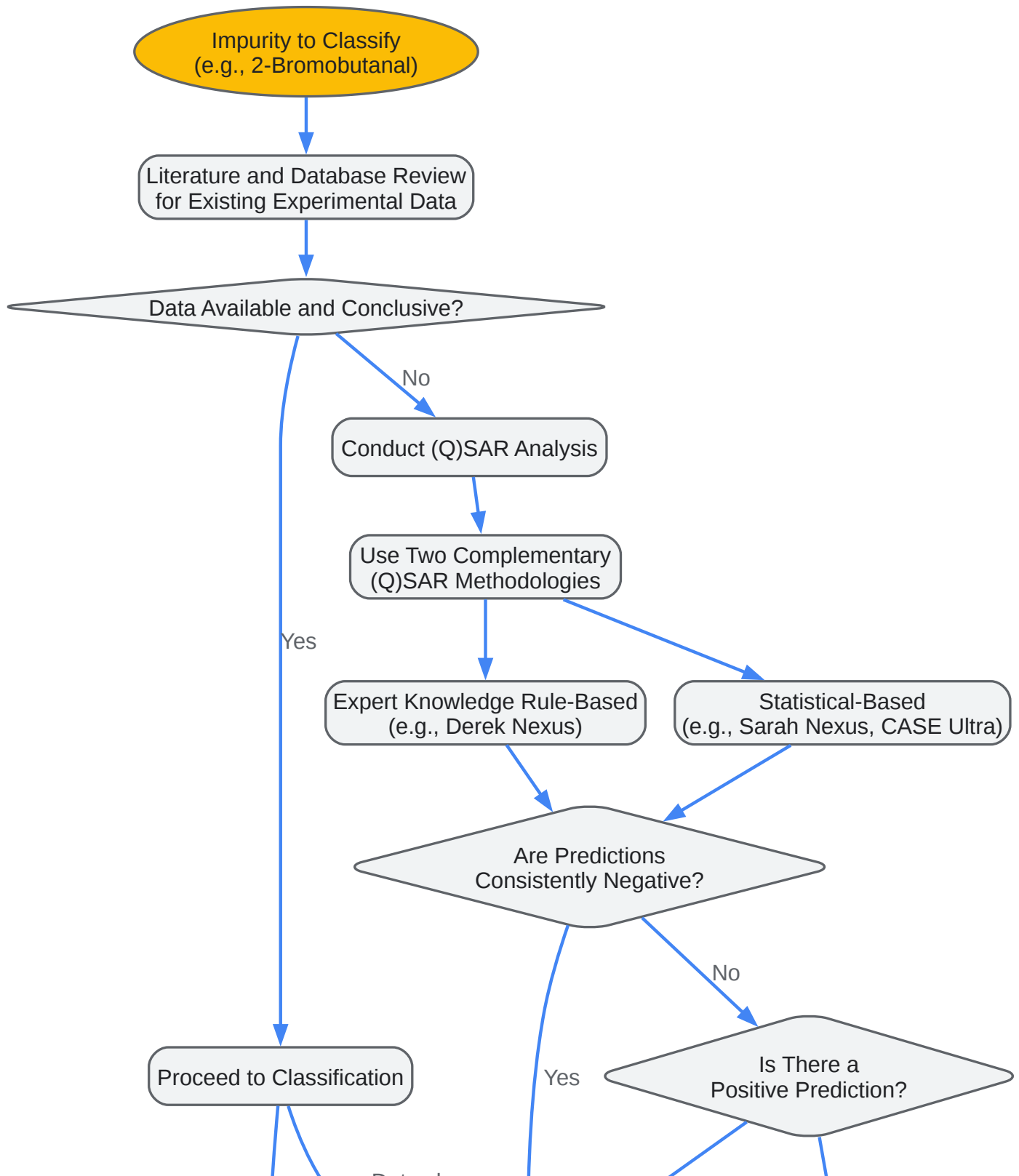
Alkyl halides are generally considered **Potential Genotoxic Impurities (PGIs)** as they can alkylate DNA bases [1]. A 2022 study performing an *in silico* analysis on 144 small alkyl halides found that the vast majority (124 out of 144) were classified into Classes 1, 2, or 3, underscoring their high inherent risk [1].

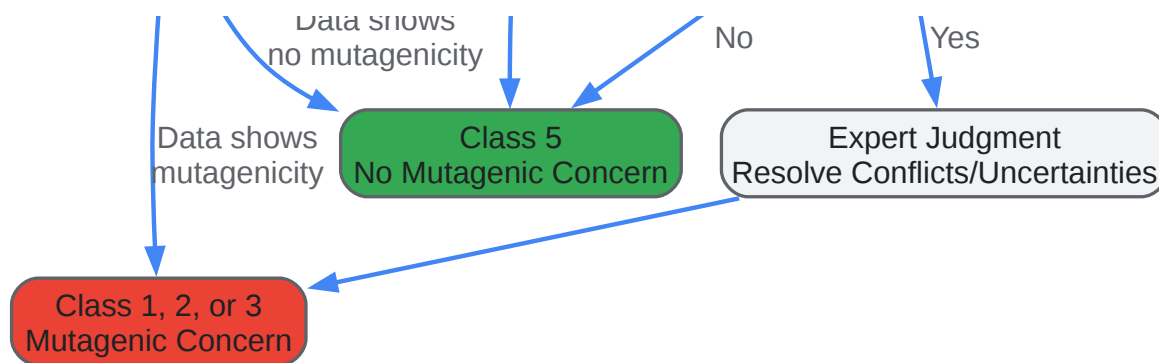
Methodology for Classification

The ICH M7 guideline recommends a standardized approach for impurity classification, which you can apply to evaluate **2-bromobutanal**.

Experimental Workflow for ICH M7 Classification

The following diagram illustrates the logical workflow for classifying an impurity according to ICH M7 guidelines:





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Detailed Protocols

• (Q)SAR Analysis

- **Purpose:** To predict the mutagenic potential of an impurity using computational models, serving as a substitute for biological testing under ICH M7 [2].
- **Protocol:** The guideline mandates the use of **two complementary (Q)SAR methodologies**:
 - **Expert Knowledge Rule-Based System:** This system (e.g., Derek Nexus) relies on a knowledge base of established structural alerts for mutagenicity and expert rules [2].
 - **Statistical-Based System:** This system (e.g., Sarah Nexus, CASE Ultra) uses statistical models derived from large databases of experimental results to identify correlations between chemical structure and activity [1] [2].
- **Interpretation:** If **both** methodologies yield a negative prediction (no structural alerts), the impurity can be classified as **Class 5**. If **either** system yields a positive prediction, the impurity is considered to have mutagenic concern (Class 1, 2, or 3), unless existing experimental data definitively overrules the prediction [2].

• Expert Judgment

- **Purpose:** To resolve conflicting, inconclusive, or ambiguous predictions from (Q)SAR analyses or existing literature [2].
- **Protocol:** This is a formal review process typically conducted by a team of toxicologists and chemists. They scrutinize the (Q)SAR results, examining the underlying reasoning and the

specific training set compounds that generated an alert. The team also conducts a broader assessment considering factors like:

- **Chemical Analogy:** Searching for structurally similar compounds with reliable experimental Ames test data [2].
- **Mechanistic Plausibility:** Evaluating the compound's potential to be metabolically activated or its inherent electrophilicity and reactivity with DNA [2].
- **3D Structure Analysis:** Considering aspects like planarity, which can influence DNA intercalation, but may not be captured by standard 2D (Q)SAR systems [2].

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References

1. Analytical Method Development for 19 Alkyl Halides as ... [pmc.ncbi.nlm.nih.gov]

2. Meeting report, ICH relevant workshop: use of (Q) SAR systems... M 7
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